

# MS147: Application Notes and Protocols for Cell Culture Experiments

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## Compound of Interest

Compound Name: MS147

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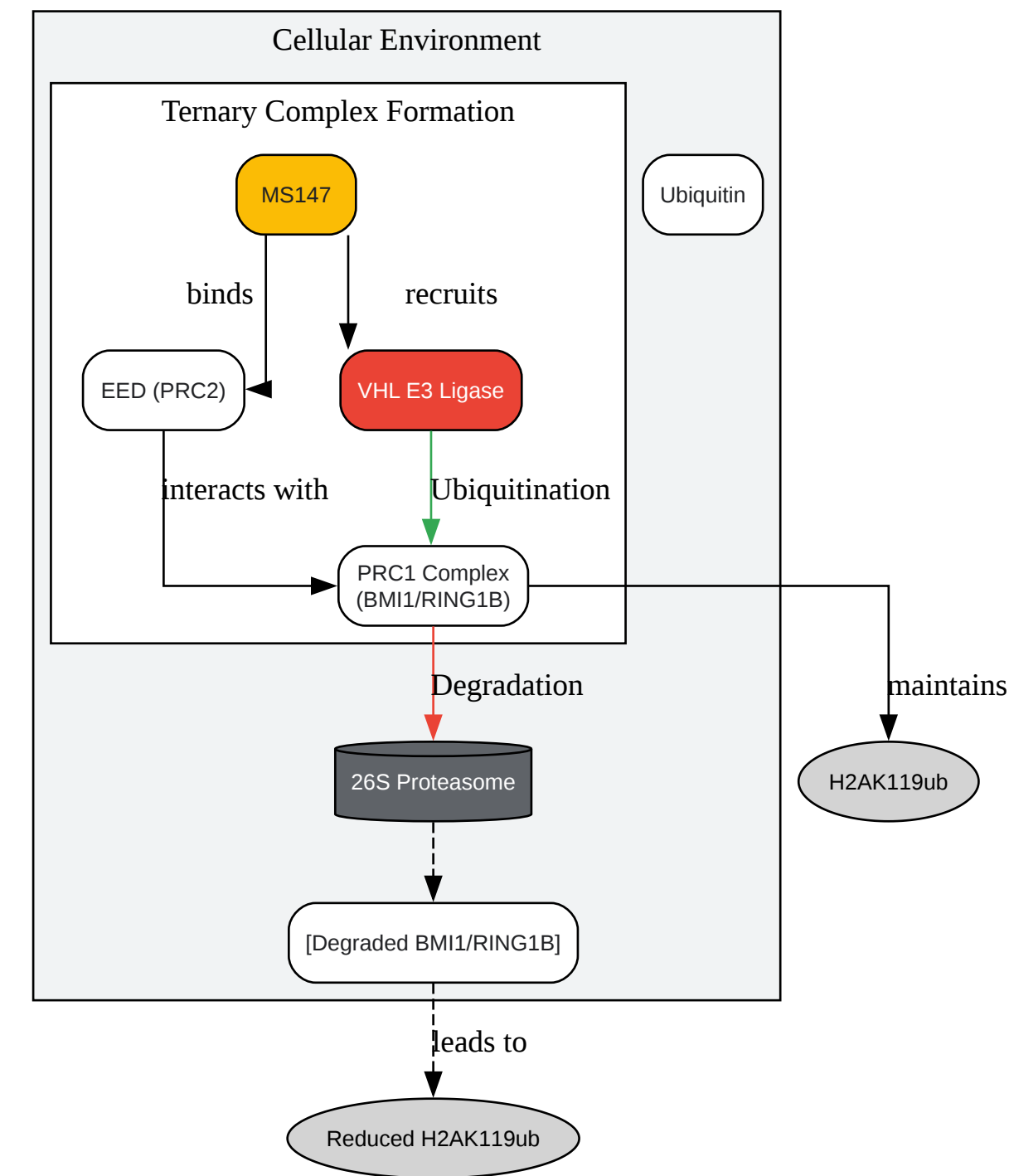
For Researchers, Scientists, and Drug Development Professionals

## Abstract

**MS147** is a novel heterobifunctional molecule known as a proteolysis-targeting chimera (PROTAC). It is designed to induce the targeted degradation of the Polycomb Repressive Complex 1 (PRC1) core components, BMI1 and RING1B.<sup>[1][2]</sup> This document provides detailed application notes and protocols for the use of **MS147** in cell culture experiments, intended to guide researchers in investigating its biological effects and potential therapeutic applications.

## Mechanism of Action

**MS147** operates through a novel protein complex degrader strategy.<sup>[1]</sup> It is composed of a ligand that binds to Embryonic Ectoderm Development (EED), a core component of Polycomb Repressive Complex 2 (PRC2), linked to a ligand for the von Hippel-Lindau (VHL) E3 ubiquitin ligase.<sup>[1][3]</sup> EED is known to interact with the PRC1 components BMI1 and RING1B. By binding to EED, **MS147** brings BMI1 and RING1B into close proximity with the VHL E3 ligase, leading to their ubiquitination and subsequent degradation by the proteasome.<sup>[1]</sup> This targeted degradation results in a significant reduction of histone H2A lysine 119 ubiquitination (H2AK119ub), a key epigenetic mark regulated by PRC1, without affecting the PRC2-mediated H3K27me3 mark.<sup>[1][2]</sup>



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## References

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